

Application Notes and Protocols for Dmabanabaseine dihydrochloride Electrophysiology

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Compound of Interest		
Compound Name:	Dmab-anabaseine dihydrochloride	
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Introduction

Dmab-anabaseine dihydrochloride is a synthetic ligand targeting neuronal nicotinic acetylcholine receptors (nAChRs). It exhibits a dual pharmacological profile, acting as a selective partial agonist at the $\alpha 7$ nAChR subtype and as an antagonist at the $\alpha 4\beta 2$ nAChR subtype.[1] This distinct mode of action makes **Dmab-anabaseine dihydrochloride** a compound of interest for therapeutic development, particularly in the context of cognitive enhancement and neurological disorders. This document provides detailed application notes and electrophysiology protocols for the characterization of **Dmab-anabaseine dihydrochloride**'s effects on its target receptors.

Data Presentation

The following tables summarize the quantitative electrophysiological and binding data for **Dmab-anabaseine dihydrochloride** and its close structural analog, 3-(2,4-dimethoxybenzylidene)anabaseine (DMXB-A or GTS-21), which is often used as a reference compound.



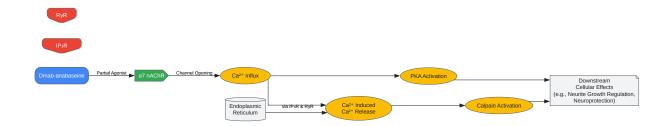
Compoun d	Receptor Subtype	Assay Type	Paramete r	Value	Cell Line/Syst em	Referenc e
DMXB-A (GTS-21)	human α7 nAChR	Two- Electrode Voltage Clamp	EC50	1.98 ± 0.15 μΜ	Xenopus oocytes	[2]
DMXB-A (GTS-21)	human α4β2 nAChR	Radioligan d Binding	Ki	20 nM	-	[3]
DMXB-A (GTS-21)	human muscle nAChR	Membrane Potential Assay (FlexStatio n)	IC50	6.6 ± 1.2 μΜ	TE671 cells	[2]
4-OH- DMXB-A (metabolite	human muscle nAChR	Membrane Potential Assay (FlexStatio n)	EC50	1.98 ± 0.15 μmol·L ⁻¹	TE671 cells	[2]
4-OH- DMXB-A (metabolite)	human muscle nAChR	Membrane Potential Assay (FlexStatio n)	IC50	10.0 ± 2.8 μmol·L ⁻¹	TE671 cells	[2]

Note: Specific electrophysiological data for **Dmab-anabaseine dihydrochloride** is limited in publicly available literature. The data for the closely related and well-studied $\alpha 7$ nAChR partial agonist, GTS-21, is provided as a reference. Researchers are encouraged to determine the specific EC50 and IC50 values for **Dmab-anabaseine dihydrochloride** in their experimental systems.

Signaling Pathways and Mechanisms of Action



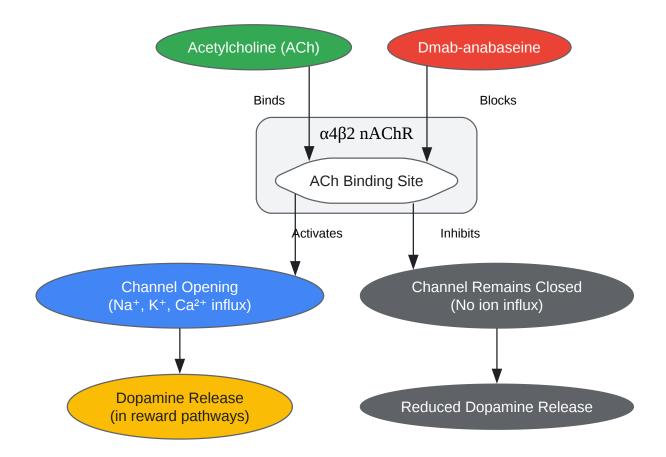
The following diagrams illustrate the proposed signaling pathway for $\alpha 7$ nAChR activation and the mechanism of $\alpha 4\beta 2$ nAChR antagonism.



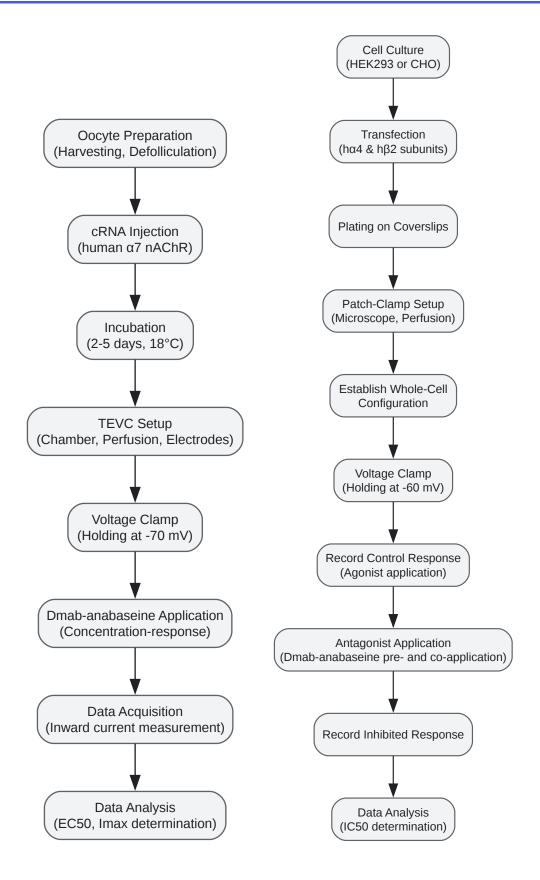
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Caption: Signaling pathway of $\alpha 7$ nAChR activation by Dmab-anabaseine.









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